

An In-depth Technical Guide to *p*-Hexadecyloxyaniline

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Compound of Interest

Compound Name: *p*-Hexadecyloxyaniline

CAS No.: 7502-06-9

Cat. No.: B1329825

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This technical guide provides a detailed overview of the core physicochemical properties of ***p*-Hexadecyloxyaniline**, tailored for researchers, scientists, and professionals in drug development.

Quantitative Data Summary

The fundamental properties of ***p*-Hexadecyloxyaniline** are summarized in the table below, offering a clear comparison of its key quantitative descriptors.

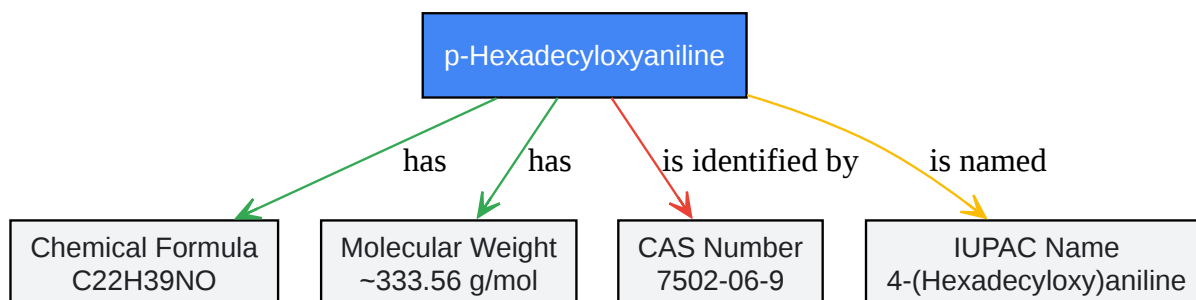
Property	Value	Source
Molecular Formula	C22H39NO	[1][2][3][4][5]
Molecular Weight	333.5512 g/mol	[1]
	333.56 g/mol	[2]
	333.6 g/mol	[3]
Exact Mass	333.303165 g/mol	[3]
Monoisotopic Mass	333.30316 Da	[5]
CAS Number	7502-06-9	[1][2][4]

Experimental Protocols

Detailed experimental protocols for the determination of the molecular weight and formula of **p-Hexadecyloxyaniline** were not available in the provided search results. These values are typically determined through techniques such as mass spectrometry and elemental analysis.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical identifiers and the fundamental properties of **p-Hexadecyloxyaniline**.



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Figure 1: Core properties of **p-Hexadecyloxyaniline**.

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References

- [1. 4-\(Hexadecyloxy\)aniline \[webbook.nist.gov\]](#)
- [2. store.p212121.com \[store.p212121.com\]](#)
- [3. spectrabase.com \[spectrabase.com\]](#)
- [4. pschemicals.com \[pschemicals.com\]](#)
- [5. PubChemLite - P-hexadecyloxyaniline \(C22H39NO\) \[pubchemlite.lcsb.uni.lu\]](#)
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